

Introduction: Contextualizing Stability in Pharmaceutical Development

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Compound of Interest

Compound Name: 2-(1,3-Thiazol-2-yl)ethyl
methanesulfonate

CAS No.: 1245520-16-4

Cat. No.: B2903490

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In the landscape of pharmaceutical sciences, the thermodynamic stability of an active pharmaceutical ingredient (API) or a critical intermediate is not merely a matter of chemical curiosity; it is a cornerstone of safety, efficacy, and manufacturability. The compound **2-(1,3-Thiazol-2-yl)ethyl methanesulfonate**, a key structural motif in the synthesis of more complex molecules, presents a unique stability profile governed by its two primary functional components: a sulfonate ester and a thiazole ring. Understanding its behavior under various stressors is paramount for defining robust storage conditions, predicting shelf-life, and controlling the formation of potential impurities.

This guide provides a comprehensive framework for evaluating the thermodynamic stability of **2-(1,3-Thiazol-2-yl)ethyl methanesulfonate**. We will move beyond rote procedural descriptions to explore the causal relationships behind experimental design, ensuring that the data generated is not only accurate but also mechanistically informative. This document is intended for researchers, scientists, and drug development professionals who require a deep, actionable understanding of small molecule stability.

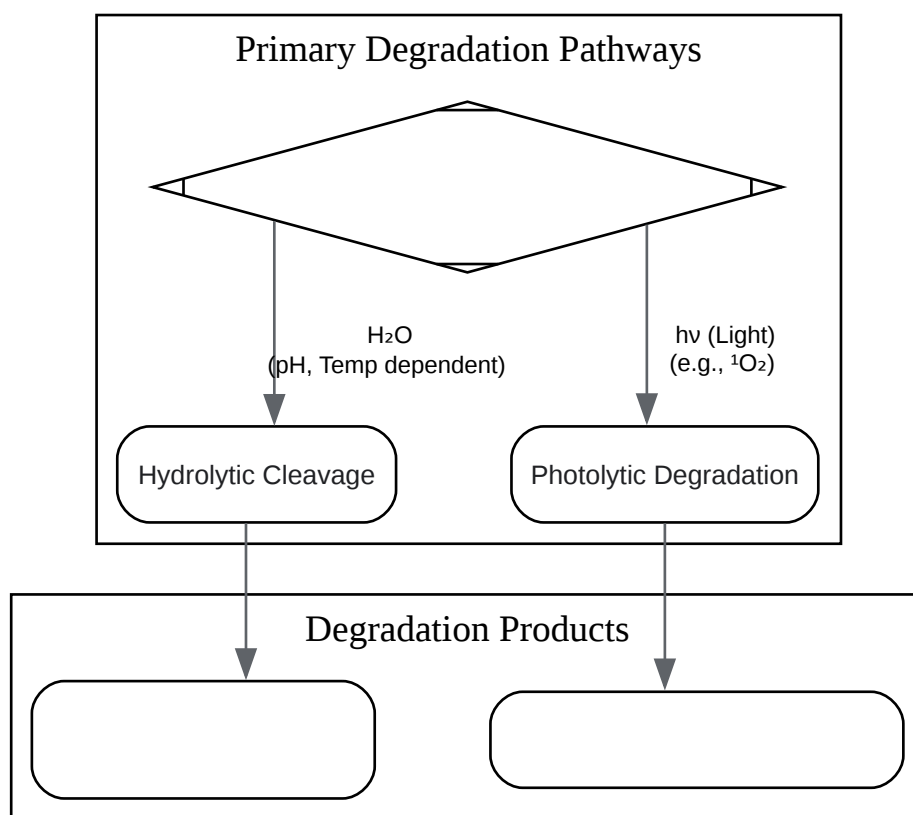
Chapter 1: Theoretical Foundations and Structural Liabilities

A molecule's thermodynamic stability is a measure of its energy state relative to its potential degradation products. A transition to a lower energy state (i.e., degradation) is thermodynamically favorable. The rate of this transition, however, is governed by kinetics. Our analysis must therefore consider both the "if" (thermodynamics) and the "when" (kinetics) of degradation.

The structure of **2-(1,3-Thiazol-2-yl)ethyl methanesulfonate** contains two key areas susceptible to degradation:

- **The Methanesulfonate Ester (Mesylate) Group:** This is a potent leaving group and the primary site for nucleophilic attack. The principal degradation pathway is solvolysis, most commonly hydrolysis in the presence of water.[1][2] The rate of hydrolysis is significantly influenced by pH, temperature, and the presence of other nucleophiles.[1][2] It is critical to note that sulfonate esters of small alcohols are a class of potential genotoxic impurities (PGIs), making the control of their formation and degradation a significant regulatory concern.[3] While the C–S bond within the methanesulfonate group is exceptionally stable, the C–O ester linkage is the point of liability.[4]
- **The 1,3-Thiazole Ring:** Heteroaromatic rings like thiazole can be susceptible to specific degradation mechanisms. Of particular note is photodegradation. Thiazole-containing compounds with aryl substituents have been shown to undergo photo-oxygenation, potentially reacting with singlet oxygen via a [4+2] cycloaddition, leading to ring cleavage.[5] The stability of the thiazole ring can be highly dependent on its substituents and the surrounding chemical environment.[5][6]

Below is a diagram illustrating the potential degradation pathways for the target molecule.



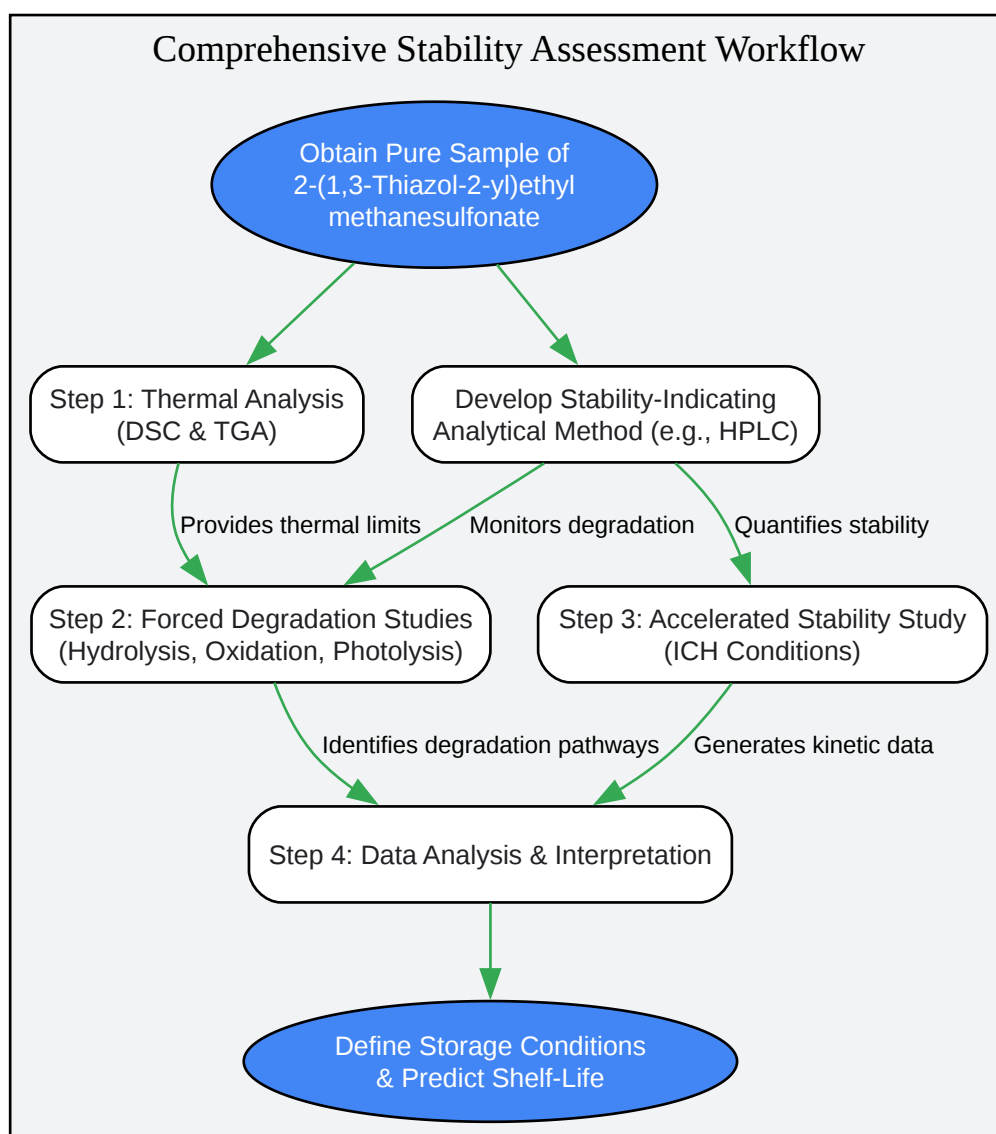
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Caption: Potential hydrolytic and photolytic degradation pathways.

Chapter 2: A Multi-Pronged Strategy for Stability Assessment

A robust stability assessment cannot rely on a single technique. It requires a holistic approach that combines thermal analysis, forced degradation studies, and formal stability testing under controlled conditions. This integrated strategy provides a complete picture of the molecule's intrinsic stability and its response to environmental factors.

The following workflow illustrates the logical progression of a comprehensive stability investigation.



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Caption: An integrated workflow for stability assessment.

Chapter 3: Experimental Protocols and Methodologies

This section details the core experimental procedures. The causality behind each step is explained to provide a deeper understanding of the protocol's purpose.

Intrinsic Thermal Stability: DSC and TGA

Rationale: Before subjecting the compound to long-term studies, its intrinsic thermal stability must be determined. Differential Scanning Calorimetry (DSC) detects thermal events like melting and decomposition, while Thermogravimetric Analysis (TGA) quantifies mass loss associated with these events.^{[7][8][9]} This data is critical for identifying maximum temperatures for handling and drying processes without inducing degradation.

Protocol: Combined TGA/DSC Analysis

- Instrument Calibration: Calibrate the TGA balance and DSC heat flow using appropriate standards (e.g., indium for DSC, calcium oxalate for TGA).
- Sample Preparation: Accurately weigh 3-5 mg of **2-(1,3-Thiazol-2-yl)ethyl methanesulfonate** into an aluminum or ceramic pan.
- Atmosphere: Set the purge gas to high-purity nitrogen at a flow rate of 50 mL/min to provide an inert atmosphere, preventing oxidative degradation.
- Thermal Program:
 - Equilibrate the sample at 30 °C.
 - Ramp the temperature from 30 °C to 400 °C at a rate of 10 °C/min. This rate provides a good balance between resolution and experimental time.
- Data Acquisition: Record the mass change (TGA), the derivative of mass change (DTG), and the differential heat flow (DSC) as a function of temperature.
- Analysis:
 - From the TGA curve, determine the onset temperature of mass loss, which indicates the beginning of thermal decomposition.
 - From the DSC curve, identify endotherms (e.g., melting) and exotherms (e.g., decomposition).

Table 1: Representative Thermal Analysis Data

Parameter	Observation	Interpretation
DSC Melting Point (T_m)	Sharp endotherm at 155 °C	Indicates the melting point of a crystalline solid.
TGA Onset of Decomposition	~210 °C	The temperature at which significant thermal degradation begins.
Mass Loss at 300 °C	65%	Corresponds to the loss of specific molecular fragments.

Forced Degradation (Stress Testing)

Rationale: Forced degradation studies are designed to intentionally degrade the sample to identify likely degradation products and establish the "stability-indicating" nature of the analytical method.^[10] These studies reveal the intrinsic susceptibility of the molecule to hydrolysis, oxidation, and photolysis.

Protocol: General Procedure

For each condition below, a stock solution of the compound (e.g., 1 mg/mL in acetonitrile) is used. A control sample, protected from the stress condition, is analyzed alongside the stressed sample.

- Acidic Hydrolysis:
 - Mix the stock solution with 0.1 M HCl.
 - Heat at 60 °C for 24 hours.
 - Causality: Low pH can catalyze the hydrolysis of the sulfonate ester.
- Basic Hydrolysis:
 - Mix the stock solution with 0.1 M NaOH.
 - Keep at room temperature for 4 hours.

- Causality: The hydroxide ion is a strong nucleophile that will readily attack the electrophilic sulfur atom or the adjacent carbon of the ester, leading to rapid cleavage.[\[2\]](#)
- Neutral Hydrolysis:
 - Mix the stock solution with purified water.
 - Heat at 60 °C for 24 hours.
 - Causality: Determines the rate of uncatalyzed hydrolysis. The presence of water has a dramatic effect on reducing sulfonate ester levels.[\[1\]](#)[\[11\]](#)
- Oxidative Degradation:
 - Mix the stock solution with 3% hydrogen peroxide (H₂O₂).
 - Keep at room temperature for 24 hours.
 - Causality: Tests for susceptibility to oxidation. While the methanesulfonate group is highly resistant to oxidation, other parts of the molecule may be sensitive.[\[4\]](#)
- Photostability:
 - Expose a solid sample and a solution sample to a light source conforming to ICH Q1B guidelines (overall illumination of ≥ 1.2 million lux hours and an integrated near UV energy of ≥ 200 watt hours/square meter).[\[12\]](#)[\[13\]](#)
 - Simultaneously, run a "dark control" sample wrapped in aluminum foil to shield it from light.[\[13\]](#)
 - Causality: The dark control is a self-validating mechanism, allowing differentiation between thermal degradation and true photodegradation. This is crucial for evaluating the potential for thiazole ring photo-oxygenation.[\[5\]](#)

Table 2: Representative Forced Degradation Results

Condition	% Degradation	Major Degradants Observed
0.1 M HCl, 60°C, 24h	5%	2-(1,3-Thiazol-2-yl)ethanol
0.1 M NaOH, RT, 4h	>90%	2-(1,3-Thiazol-2-yl)ethanol
Water, 60°C, 24h	<2%	2-(1,3-Thiazol-2-yl)ethanol
3% H ₂ O ₂ , RT, 24h	<1%	None significant
Light Exposure (ICH)	8%	Thiazole ring-opened species

Accelerated Stability Studies

Rationale: Accelerated stability studies use exaggerated storage conditions to speed up chemical degradation and physical changes, allowing for the prediction of shelf-life under normal storage conditions.^{[14][15]} The data is often modeled using the Arrhenius equation, which relates the rate of reaction to temperature.^{[16][17]}

Protocol: ICH-Compliant Accelerated Stability Study

- Batch Selection: Use at least one representative batch of **2-(1,3-Thiazol-2-yl)ethyl methanesulfonate**.^[14]
- Packaging: Store the sample in containers that are inert and simulate the proposed long-term storage packaging.
- Storage Conditions: Place samples in a calibrated stability chamber set to the conditions specified by the International Council for Harmonisation (ICH).
- Sampling Plan: Pull samples at predetermined time points (e.g., 0, 1, 3, and 6 months).
- Analysis: Analyze the samples using a validated, stability-indicating HPLC method for purity and degradation products.

Table 3: Standard ICH Accelerated Stability Conditions

Study	Storage Condition	Minimum Time Period
Accelerated	40 °C ± 2 °C / 75% RH ± 5% RH	6 Months
Intermediate	30 °C ± 2 °C / 65% RH ± 5% RH	6 Months
Long-Term	25 °C ± 2 °C / 60% RH ± 5% RH	12 Months (or longer)

Reference: Based on ICH Q1A(R2) guidelines.

Chapter 4: The Role of Computational Modeling

Modern stability assessment can be augmented with computational chemistry. Using methods like Density Functional Theory (DFT), it is possible to model the molecule and its potential degradation products.^[18] This approach can calculate the Gibbs free energies of the parent molecule and its degradants, providing a theoretical prediction of thermodynamic stability.^[19] ^[20] While not a replacement for experimental data, computational modeling can help rationalize observed degradation pathways and prioritize experimental efforts, constituting a key step toward the first-principles design of stable materials.^[19]

Conclusion

The thermodynamic stability of **2-(1,3-Thiazol-2-yl)ethyl methanesulfonate** is a multifaceted characteristic dictated by its inherent structural liabilities. The methanesulfonate ester is highly susceptible to base-catalyzed hydrolysis and, to a lesser extent, acid-catalyzed and neutral hydrolysis. Concurrently, the thiazole ring presents a potential vulnerability to photodegradation.

A comprehensive evaluation, grounded in the principles of thermal analysis, forced degradation, and accelerated stability testing, is essential. The integrated workflow presented in this guide provides a scientifically rigorous and self-validating framework for characterizing these liabilities. The resulting data enables the establishment of appropriate handling protocols, storage conditions, and re-test periods, ensuring the quality and safety of this critical chemical intermediate throughout the drug development lifecycle.

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